

The Degradation Pathway of Ibrutinib: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Inidascamine*

Cat. No.: *B10860395*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the degradation pathway of Ibrutinib, a first-in-class Bruton's tyrosine kinase (BTK) inhibitor. Understanding the stability of Ibrutinib under various stress conditions is critical for its formulation, storage, and ensuring therapeutic efficacy and safety. This document summarizes key findings from forced degradation studies, details the experimental protocols used for analysis, and presents the degradation pathways visually.

Summary of Ibrutinib's Stability Profile

Ibrutinib has been found to be susceptible to degradation under hydrolytic (acidic and alkaline) and oxidative stress conditions. Conversely, the drug generally exhibits stability under neutral, thermal, and photolytic conditions. Forced degradation studies, conducted as per the International Council for Harmonisation (ICH) guidelines, have led to the identification and characterization of several degradation products (DPs). The number of identified DPs varies across different studies, with some reporting six and others up to ten distinct degradation products.

Quantitative Data on Ibrutinib Degradation

The following tables summarize the quantitative data from forced degradation studies, providing insights into the extent of Ibrutinib degradation under different stress conditions.

Stress Condition	Reagent/ Condition	Temperature	Duration	Degradation (%)	No. of DPs Formed	Reference
Acidic Hydrolysis	0.1 N HCl	80°C	-	-	1 (DP-I)	
2N HCl	60°C	30 min	-	-		
-	-	-	6.094	1 (impurity-A)		
Alkaline Hydrolysis	0.1 N NaOH	80°C	-	-	5 (DP-I, DP-II, DP-V, DP-VIII, DP-IX)	
2N NaOH	60°C	30 min	-	-		
0.1 N methanolic NaOH	60°C	1 hour	7.83	1 (m/z 473.09)		
Oxidative Degradation	3% H ₂ O ₂	Room Temp	-	-	5 (DP-III, DP-IV, DP-VI, DP-VII, DP-X)	
20% H ₂ O ₂	60°C	30 min	-	-		
3.0% H ₂ O ₂	-	24 hours	-	-		
-	-	-	-	3		
Thermal Degradation	Oven	105°C	6 hours	Stable	0	
Photolytic Degradation	UV light	-	7 days	Stable	0	

Neutral Hydrolysis	Water	60°C	6 hours	Stable	0
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Key Degradation Products

Several studies have focused on identifying the structure of the degradation products formed under stress conditions using advanced analytical techniques like LC-Q/TOF-MS and HRMS/MS.

Degradation Product ID	Stress Condition	m/z	Proposed Structure/Modification	Reference
DP-I	Acidic & Basic Hydrolysis	-	-	
DP-II	Basic Hydrolysis	-	-	
DP-III	Oxidative	-	-	
DP-IV	Oxidative	-	-	
DP-V	Basic Hydrolysis	-	-	
DP-VI	Oxidative	-	-	
DP-VII	Oxidative	-	-	
DP-VIII	Basic Hydrolysis	-	-	
DP-IX	Basic Hydrolysis	-	-	

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